

EUCAST Guidelines for Micafungin Susceptibility Testing: Application Notes and Protocols

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Compound of Interest

Compound Name: *Micafungin*

Cat. No.: *B1226895*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for **micafungin** susceptibility testing based on the European Committee on Antimicrobial Susceptibility Testing (EUCAST) guidelines. It is intended to be a practical resource for researchers, scientists, and drug development professionals engaged in antifungal susceptibility testing.

Introduction

Micafungin is an echinocandin antifungal agent that inhibits the synthesis of 1,3- β -D-glucan, an essential component of the fungal cell wall. Monitoring the susceptibility of fungal isolates to **micafungin** is crucial for guiding therapeutic decisions, detecting the emergence of resistance, and for epidemiological surveillance.[1] The EUCAST has established standardized methods for antifungal susceptibility testing to ensure reproducibility and comparability of results across laboratories.[2] This document outlines the EUCAST broth microdilution method for determining the Minimum Inhibitory Concentration (MIC) of **micafungin** against *Candida* and *Aspergillus* species.

Quantitative Data Summary

The following tables summarize the EUCAST clinical breakpoints and quality control ranges for **micafungin** susceptibility testing.

Table 1: EUCAST Clinical Breakpoints for Micafungin (mg/L)

Fungal Species	Susceptible (S) ≤ (mg/L)	Resistant (R) > (mg/L)
Candida albicans	0.016	0.016
Candida dubliniensis	IE	IE
Candida glabrata	0.03	0.03
Candida krusei	0.03	0.03
Candida parapsilosis	2	2
Candida tropicalis	0.03	0.03
Aspergillus fumigatus	IE	IE
Aspergillus flavus	IE	IE
Aspergillus nidulans	IE	IE
Aspergillus niger	IE	IE
Aspergillus terreus	IE	IE

IE: Insufficient Evidence. While breakpoints are not established for *Aspergillus* spp., epidemiological cut-off values (ECOFFs) are available from EUCAST to distinguish wild-type from non-wild-type isolates.

Table 2: EUCAST Quality Control (QC) Ranges for Micafungin MIC (mg/L)

QC Strain	MIC Range (mg/L)
Candida parapsilosis ATCC 22019	0.12 - 0.5
Candida krusei ATCC 6258	0.03 - 0.12
Aspergillus fumigatus ATCC 204305	0.008 - 0.03
Aspergillus flavus ATCC 204304	0.015 - 0.06

Experimental Protocols

The EUCAST reference method for **micafungin** susceptibility testing is broth microdilution. The detailed protocols for testing yeasts (*Candida* spp.) and moulds (*Aspergillus* spp.) are provided below.

Broth Microdilution Method for Yeasts (EUCAST E.Def 7.4)

This protocol is adapted from the EUCAST Definitive Document E.Def 7.4.[\[3\]](#)

3.1.1. Materials

- **Micafungin** powder
- Dimethyl sulfoxide (DMSO)
- RPMI 1640 medium with L-glutamine, without bicarbonate, buffered with MOPS
- 2% Glucose solution
- Sterile, flat-bottom 96-well microtiter plates
- Sterile distilled water
- Spectrophotometer (530 nm)
- Vortex mixer

- Micropipettes and sterile tips
- Incubator (35-37°C)
- Quality control strains: *Candida parapsilosis* ATCC 22019, *Candida krusei* ATCC 6258

3.1.2. Preparation of Media and Antifungal Stock Solutions

- RPMI-2% Glucose Medium: Prepare RPMI 1640 medium according to the manufacturer's instructions and supplement with 2% (w/v) glucose. The final pH should be 6.9-7.1 at 25°C.
- **Micafungin** Stock Solution: Prepare a stock solution of **micafungin** in DMSO at a concentration of 1.6 mg/mL. This stock solution can be stored at -70°C for up to 6 months.
- Working Solutions: Prepare serial twofold dilutions of the **micafungin** stock solution in the RPMI-2% Glucose medium to achieve final concentrations ranging from 0.008 to 8 mg/L in the microtiter plate wells.

3.1.3. Inoculum Preparation

- Subculture the yeast isolate on a suitable agar medium (e.g., Sabouraud dextrose agar) and incubate at 35-37°C for 24 hours.
- Prepare a suspension of the yeast cells in sterile distilled water.
- Adjust the turbidity of the suspension to a 0.5 McFarland standard using a spectrophotometer (absorbance of 0.08-0.10 at 530 nm). This corresponds to approximately $1-5 \times 10^6$ CFU/mL.
- Dilute the adjusted suspension 1:10 in sterile distilled water to obtain a working suspension of $1-5 \times 10^5$ CFU/mL.

3.1.4. Microdilution Plate Inoculation

- Add 100 µL of the appropriate **micafungin** working solution to each well of the microtiter plate.

- Add 100 µL of the working yeast suspension to each well. The final inoculum concentration will be $0.5\text{--}2.5 \times 10^5$ CFU/mL.
- Include a growth control well containing 100 µL of RPMI-2% Glucose medium and 100 µL of the working yeast suspension.
- Include a sterility control well containing 200 µL of RPMI-2% Glucose medium.

3.1.5. Incubation and MIC Determination

- Incubate the microtiter plates at 35-37°C for 24 hours.
- Read the MIC as the lowest concentration of **micafungin** that causes a significant reduction (approximately 50%) in turbidity compared to the growth control. A spectrophotometric reading can aid in this determination.

Broth Microdilution Method for Moulds (EUCAST E.Def 9.4)

This protocol is adapted from the EUCAST Definitive Document E.Def 9.4.[\[4\]](#)

3.2.1. Materials

- Same materials as for yeast testing.
- Sterile 0.05% Tween 20 solution.
- Hemocytometer or other cell counting device.
- Quality control strains: *Aspergillus fumigatus* ATCC 204305, *Aspergillus flavus* ATCC 204304.

3.2.2. Preparation of Media and Antifungal Stock Solutions

Follow the same procedure as for yeast testing (Section 3.1.2).

3.2.3. Inoculum Preparation

- Grow the mould isolate on potato dextrose agar at 35-37°C for 5-7 days to encourage sporulation.
- Harvest the conidia by flooding the agar surface with sterile 0.05% Tween 20 solution and gently scraping the surface with a sterile loop.
- Transfer the conidial suspension to a sterile tube and allow the heavy particles to settle for 3-5 minutes.
- Transfer the upper suspension to a new sterile tube.
- Count the conidia using a hemocytometer and adjust the concentration to $2-5 \times 10^5$ conidia/mL in RPMI-2% Glucose medium.

3.2.4. Microdilution Plate Inoculation

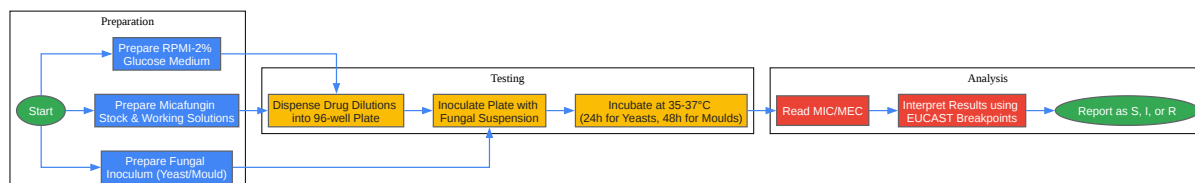
Follow the same procedure as for yeast testing (Section 3.1.4), using the prepared mould conidial suspension. The final inoculum concentration will be $1-2.5 \times 10^5$ conidia/mL.

3.2.5. Incubation and MIC Determination

- Incubate the microtiter plates at 35-37°C for 48 hours.
- For echinocandins like **micafungin**, the endpoint is the Minimum Effective Concentration (MEC), which is read microscopically. The MEC is the lowest concentration at which small, rounded, compact hyphal forms are observed, in contrast to the long, unbranched hyphae in the growth control well.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for EUCAST broth microdilution susceptibility testing.

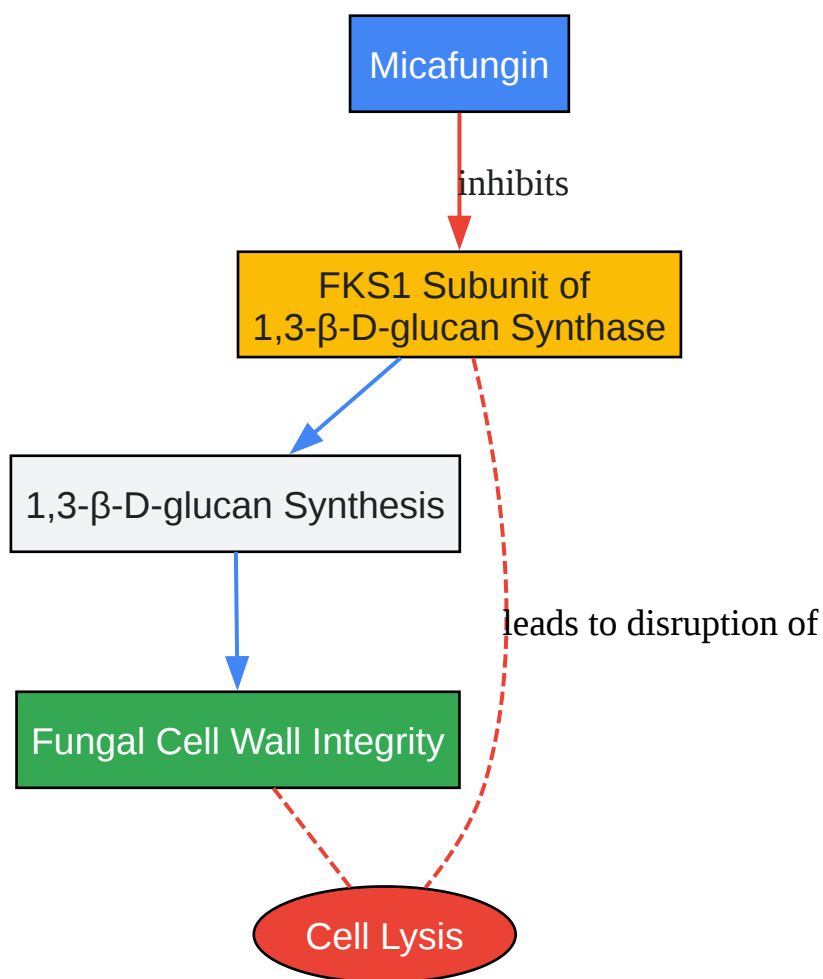


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Caption: EUCAST Broth Microdilution Workflow for **Micafungin**.

Signaling Pathway (Illustrative)

Micafungin's mechanism of action involves the inhibition of the FKS1-encoded 1,3- β -D-glucan synthase complex, which is essential for fungal cell wall integrity.



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Caption: **Micafungin's** Mechanism of Action.

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